

(1-Methyl-1H-pyrrol-2-yl)(oxo)acetic acid

chemical properties and structure

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Compound of Interest

Compound Name: (1-Methyl-1H-pyrrol-2-yl)
(oxo)acetic acid

Cat. No.: B1321691

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An In-depth Technical Guide on (1-Methyl-1H-pyrrol-2-yl)(oxo)acetic acid

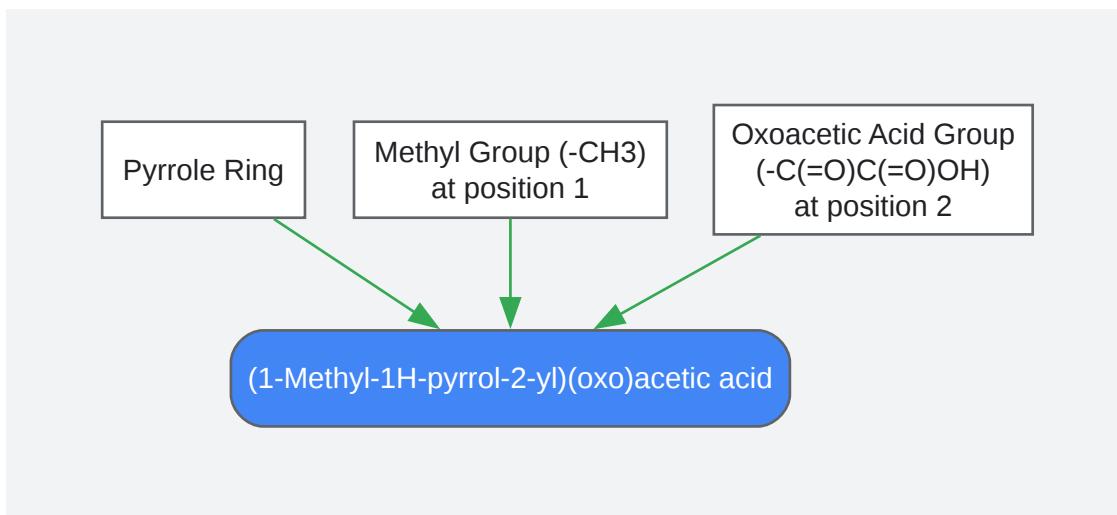
For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the chemical properties and structure of **(1-Methyl-1H-pyrrol-2-yl)(oxo)acetic acid**. Due to the limited availability of public data, this document focuses on summarizing the established structural and basic chemical information. At present, detailed experimental protocols, extensive physicochemical properties, and in-depth biological activity data are not widely reported in the scientific literature. This guide serves as a foundational resource, consolidating the known attributes of the compound and identifying areas where further research is required.

Chemical Structure and Identification

(1-Methyl-1H-pyrrol-2-yl)(oxo)acetic acid, a derivative of pyrrole, is characterized by a methyl group at the first position of the pyrrole ring and an oxoacetic acid substituent at the second position.

Below is a diagram illustrating the logical relationship of its structural components.

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Caption: Logical structure of **(1-Methyl-1H-pyrrol-2-yl)(oxo)acetic acid**.

The structural details and identifiers of the compound are summarized in the table below.

Identifier	Value	Source
IUPAC Name	(1-Methyl-1H-pyrrol-2-yl)(oxo)acetic acid	[1] [2]
CAS Number	21898-43-1	[1] [2]
Molecular Formula	C ₇ H ₇ NO ₃	[1] [2]
Molecular Weight	153.14 g/mol	[3]
Canonical SMILES	CN1C=CC=C1C(=O)C(=O)O	[4]
InChI Key	QFNZDWKDZWPYCB- UHFFFAOYSA-N	[4]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **(1-Methyl-1H-pyrrol-2-yl)(oxo)acetic acid** are not readily available in the public domain. The table below lists the available information.

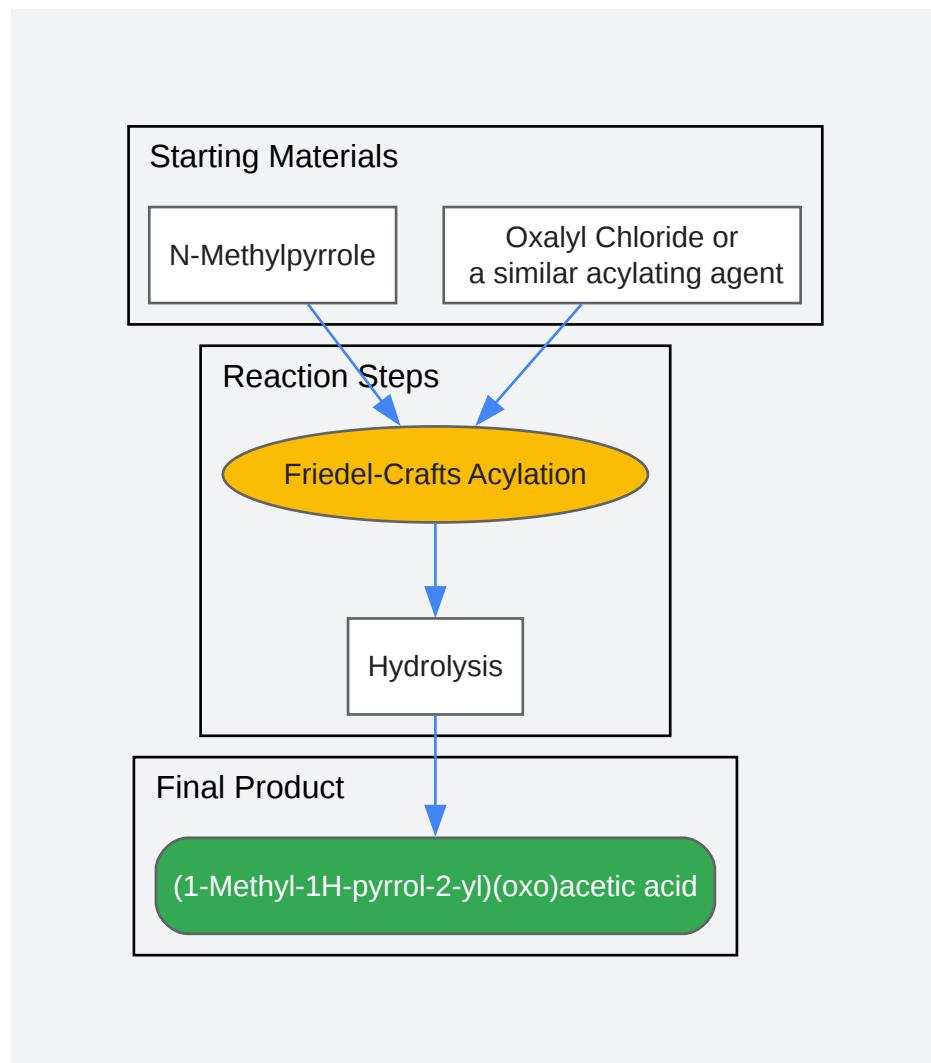
Property	Value	Source
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	
pKa	Not available	

It is important to note that while data for structurally similar compounds, such as (1-Methyl-1H-pyrrol-2-yl)acetic acid, may be found, these values are not directly applicable to the "oxo" derivative and should be treated with caution.

Synthesis and Experimental Protocols

A definitive and detailed experimental protocol for the synthesis of **(1-Methyl-1H-pyrrol-2-yl) (oxo)acetic acid** is not described in the currently available scientific literature. While general methods for the acylation of N-methylpyrrole and subsequent oxidation or hydrolysis could theoretically yield this compound, specific reaction conditions, purification methods, and yields have not been published.

The diagram below outlines a general, hypothetical workflow for the synthesis of this compound, based on common organic chemistry principles.



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Caption: A hypothetical synthesis workflow for **(1-Methyl-1H-pyrrol-2-yl)(oxo)acetic acid**.

Biological Activity and Signaling Pathways

There is currently no published research detailing the biological activity of **(1-Methyl-1H-pyrrol-2-yl)(oxo)acetic acid**. Consequently, information regarding its mechanism of action, potential therapeutic applications, or any involvement in cellular signaling pathways is unavailable.

Conclusion and Future Directions

(1-Methyl-1H-pyrrol-2-yl)(oxo)acetic acid is a chemical compound for which basic structural information is available. However, a significant gap exists in the scientific literature concerning

its physicochemical properties, a validated synthesis protocol, and its biological activity. This lack of data presents an opportunity for further research to characterize this molecule fully. Future studies should aim to:

- Develop and publish a reliable and reproducible synthesis method.
- Experimentally determine its key physicochemical properties such as melting point, boiling point, solubility in various solvents, and its pKa value.
- Conduct in vitro and in vivo studies to investigate its potential biological activities and toxicological profile.

This foundational work is essential before its potential applications in drug development or other scientific fields can be explored.

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References

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